

Methyl 2-(3-aminophenoxy)acetate: A Technical Guide to Stability and Storage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 2-(3-aminophenoxy)acetate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the stability and recommended storage conditions for **Methyl 2-(3-aminophenoxy)acetate**. The information presented herein is crucial for maintaining the integrity, purity, and activity of this compound in research and development settings. Due to a lack of specific stability data for this molecule, the following recommendations are based on the well-established chemical properties of its constituent functional groups—aromatic amines and esters—and general best practices for laboratory chemical handling.

Chemical and Physical Properties

A foundational understanding of the physicochemical properties of **Methyl 2-(3-aminophenoxy)acetate** is essential for its proper handling and storage.

Property	Value	Source
Molecular Formula	C ₉ H ₁₁ NO ₃	PubChem
Molecular Weight	181.19 g/mol	PubChem
Appearance	Solid (Color not specified)	CymitQuimica
Purity	≥97% (Typical)	CymitQuimica
CAS Number	158196-47-5	PubChem

Stability Profile and Potential Degradation Pathways

Methyl 2-(3-aminophenoxy)acetate contains two primary functional groups that influence its stability: an aromatic amine and a methyl ester. These groups are susceptible to specific degradation pathways.

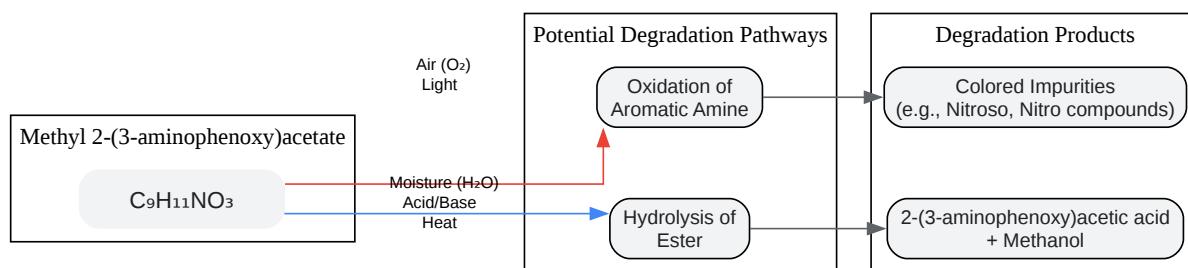
Oxidation of the Aromatic Amine

Aromatic amines are known to be susceptible to oxidation, which can be initiated by exposure to air (oxygen) and light. This process can lead to the formation of colored impurities, compromising the purity and potentially the activity of the compound. Arylamines, such as the aniline moiety in this molecule, can get colored on storage due to atmospheric oxidation[1].

Hydrolysis of the Ester

The methyl ester group can undergo hydrolysis to yield the corresponding carboxylic acid (2-(3-aminophenoxy)acetic acid) and methanol. This reaction is typically catalyzed by the presence of acids or bases and is accelerated by moisture and elevated temperatures. Studies on other ester-containing compounds have shown that hydrolysis can occur, particularly at pH values above 5.5[2].

A diagram illustrating these potential degradation pathways is provided below.



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Caption: Potential degradation pathways of **Methyl 2-(3-aminophenoxy)acetate**.

Recommended Storage and Handling Guidelines

To mitigate degradation and ensure the long-term stability of **Methyl 2-(3-aminophenoxy)acetate**, the following storage and handling procedures are recommended. These are based on general guidelines for the storage of aromatic amines and esters.

Parameter	Recommendation	Rationale
Temperature	Store at 2-8°C. For long-term storage, consider -20°C.	Lower temperatures slow down the rates of both oxidation and hydrolysis. Amines should generally be stored at temperatures below 30°C[3].
Atmosphere	Store under an inert atmosphere (e.g., Argon or Nitrogen).	Minimizes exposure to oxygen, thereby preventing oxidation of the aromatic amine group. Amines are prone to oxidation and are often stored in an inert gas atmosphere[4].
Light	Protect from light. Store in amber vials or in a dark location.	Light can catalyze the oxidation of the aromatic amine. Aromatic amines can become colored upon storage due to atmospheric oxidation, which can be accelerated by light[1].
Moisture	Store in a dry environment. Use of a desiccator is recommended.	Prevents hydrolysis of the ester functional group. Amines can be hygroscopic and absorb moisture from the air[3].
Container	Use tightly sealed containers made of inert materials (e.g., amber glass).	Prevents exposure to air and moisture. Containers should be made from compatible materials that do not react with amines[3].

Experimental Protocol: General Stability Assessment

For researchers needing to perform a formal stability study, the following general protocol outlines a common approach using High-Performance Liquid Chromatography (HPLC). This protocol should be adapted and validated for the specific analytical method being used.

Objective

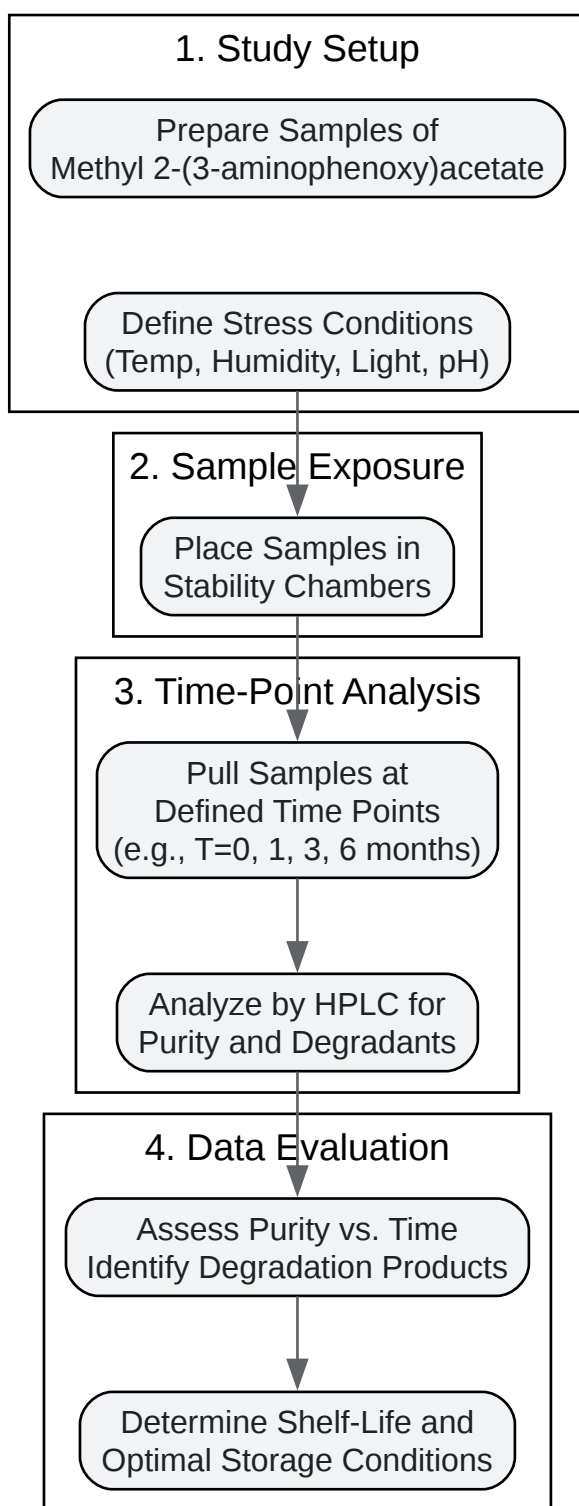
To assess the stability of **Methyl 2-(3-aminophenoxy)acetate** under various stress conditions (e.g., temperature, humidity, light) over a defined period.

Materials

- **Methyl 2-(3-aminophenoxy)acetate**
- HPLC-grade solvents (e.g., acetonitrile, water, methanol)
- Buffers of various pH (e.g., pH 4, 7, 9)
- Calibrated stability chambers (temperature and humidity controlled)
- Photostability chamber
- Calibrated HPLC system with a suitable detector (e.g., UV-Vis)
- Appropriate HPLC column (e.g., C18)
- Volumetric flasks, pipettes, and other standard laboratory glassware

Experimental Workflow

The general workflow for a stability study is depicted in the diagram below.



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- To cite this document: BenchChem. [Methyl 2-(3-aminophenoxy)acetate: A Technical Guide to Stability and Storage]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3106341#methyl-2-3-aminophenoxy-acetate-stability-and-storage]

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